

Solubility and Stability of 2-Amino-Isonicotinic Acid Hydrazide: A Technical Guide

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Compound of Interest

Compound Name: *2-Amino-isonicotinic acid hydrazide*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility and stability of **2-amino-isonicotinic acid hydrazide**, a heterocyclic building block with potential applications in pharmaceutical research and development. Due to a lack of publicly available quantitative data for this specific compound, this document outlines the standard experimental protocols for determining solubility and stability, in accordance with established pharmaceutical industry guidelines. The anticipated behavior of **2-amino-isonicotinic acid hydrazide** is discussed based on the known properties of structurally related compounds, such as isonicotinic acid hydrazide (isoniazid) and other pyridine derivatives. This guide is intended to serve as a foundational resource for researchers initiating studies with this compound, providing the necessary methodological framework for its physicochemical characterization.

Introduction

2-Amino-isonicotinic acid hydrazide, also known as 2-aminopyridine-4-carbohydrazide, is a chemical entity with the molecular formula $C_6H_8N_4O$ and a molecular weight of 152.15 g/mol . [1][2] Its structure, featuring a pyridine ring with an amino group and a hydrazide functional group, suggests its potential as a versatile intermediate in the synthesis of novel pharmaceutical agents. The hydrazide moiety is a common pharmacophore in various drugs, most notably in the antitubercular agent isoniazid.[3][4]

A thorough understanding of the solubility and stability of a compound is paramount in the early stages of drug development. These parameters critically influence formulation design, bioavailability, and shelf-life. This guide provides the essential experimental protocols to determine these key physicochemical properties for **2-amino-isonicotinic acid hydrazide**.

Physicochemical Properties

While specific experimental data for **2-amino-isonicotinic acid hydrazide** is limited, some basic properties can be noted.

Property	Value	Source
Molecular Formula	C ₆ H ₈ N ₄ O	[1][2]
Molecular Weight	152.15 g/mol	[1][2]
Appearance	Solid	[1]
CAS Number	58481-01-9	[1][2]

A structurally similar compound, 2-aminopyridine-4-carboxamide, is described as being "slightly soluble in water".[5] This suggests that **2-amino-isonicotinic acid hydrazide** may also exhibit limited aqueous solubility.

Solubility Determination

The solubility of an active pharmaceutical ingredient (API) is a critical factor for its absorption and formulation. The following sections detail the standard methodology for determining the solubility of **2-amino-isonicotinic acid hydrazide**.

Data Presentation: Solubility Profile

The results of solubility experiments should be presented in a clear and concise tabular format.

Table 1: Equilibrium Solubility of **2-Amino-Isonicotinic Acid Hydrazide** in Various Solvents at 25°C

Solvent	Solubility (mg/mL)	Method
Water	Data not available	Shake-Flask
0.1 N HCl	Data not available	Shake-Flask
Phosphate Buffer (pH 7.4)	Data not available	Shake-Flask
Ethanol	Data not available	Shake-Flask
Methanol	Data not available	Shake-Flask
Dimethyl Sulfoxide (DMSO)	Data not available	Shake-Flask
Acetonitrile	Data not available	Shake-Flask

Table 2: pH-Dependent Aqueous Solubility of **2-Amino-Isonicotinic Acid Hydrazide** at 25°C

pH	Buffer System	Solubility (mg/mL)
1.2	0.1 N HCl	Data not available
2.0	Glycine Buffer	Data not available
4.5	Acetate Buffer	Data not available
6.8	Phosphate Buffer	Data not available
7.4	Phosphate Buffer	Data not available
9.0	Borate Buffer	Data not available

Experimental Protocol: Shake-Flask Method

The shake-flask method is the gold standard for determining equilibrium solubility.

Objective: To determine the saturation solubility of **2-amino-isonicotinic acid hydrazide** in various solvents and at different pH values.

Materials:

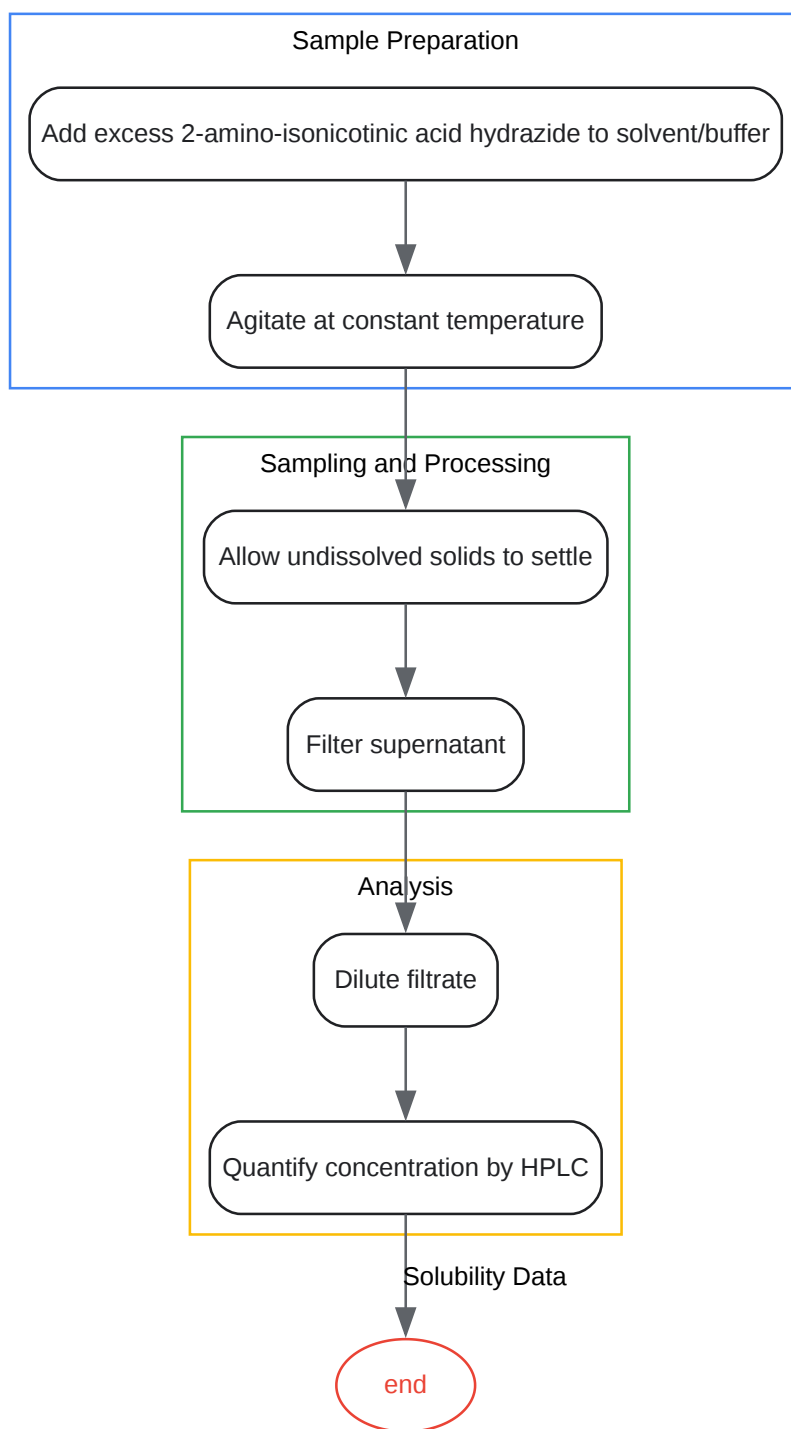
- **2-Amino-isonicotinic acid hydrazide**

- Selected solvents (e.g., water, ethanol, DMSO)
- Buffer solutions of various pH
- Volumetric flasks
- Mechanical shaker or orbital incubator at a controlled temperature
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV)

Procedure:

- Add an excess amount of **2-amino-isonicotinic acid hydrazide** to a known volume of the selected solvent or buffer in a sealed flask.
- Agitate the flasks at a constant temperature (e.g., 25°C or 37°C) for a predetermined period (e.g., 24, 48, or 72 hours) to ensure equilibrium is reached.
- After the equilibration period, allow the samples to stand to permit the sedimentation of undissolved solids.
- Carefully withdraw a sample from the supernatant.
- Filter the sample through a syringe filter to remove any remaining solid particles.
- Dilute the filtrate with a suitable solvent.
- Quantify the concentration of **2-amino-isonicotinic acid hydrazide** in the diluted filtrate using a validated HPLC method.
- Perform the experiment in triplicate for each solvent and/or pH condition.

Visualization: Solubility Determination Workflow



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Caption: Workflow for the shake-flask solubility determination method.

Stability Assessment

Evaluating the stability of a drug candidate is a critical regulatory requirement to ensure its safety and efficacy over its shelf life. Forced degradation studies are performed to identify potential degradation products and to develop stability-indicating analytical methods.

Data Presentation: Forced Degradation Studies

The results from forced degradation studies should be systematically tabulated.

Table 3: Summary of Forced Degradation Studies for **2-Amino-Isonicotinic Acid Hydrazide**

Stress Condition	Reagent/ Condition	Time (hours)	Temperature (°C)	% Degradation	No. of Degradants	Observations
Acid Hydrolysis	0.1 N HCl	24	60	Data not available	Data not available	Data not available
1 N HCl	24	80	Data not available	Data not available	Data not available	
Base Hydrolysis	0.1 N NaOH	24	60	Data not available	Data not available	Data not available
1 N NaOH	24	80	Data not available	Data not available	Data not available	
Oxidative	3% H ₂ O ₂	24	RT	Data not available	Data not available	Data not available
30% H ₂ O ₂	24	RT	Data not available	Data not available	Data not available	
Thermal	Solid State	48	80	Data not available	Data not available	Data not available
Solution	48	80	Data not available	Data not available	Data not available	
Photolytic	Solid State (ICH Q1B)	-	-	Data not available	Data not available	Data not available
Solution (ICH Q1B)	-	-	Data not available	Data not available	Data not available	

RT: Room Temperature

Based on the chemistry of related hydrazide compounds, it is anticipated that **2-amino-isonicotinic acid hydrazide** may be susceptible to hydrolysis, particularly under basic conditions, and to oxidation. Hydrazines are known to be unstable in the presence of oxygen, especially under neutral or alkaline conditions, but exhibit greater stability under acidic

conditions.[6] Studies on hydrazide-based glycoconjugates have shown increased stability as the pH approaches neutrality.[7]

Experimental Protocol: Forced Degradation Studies

Objective: To investigate the degradation behavior of **2-amino-isonicotinic acid hydrazide** under various stress conditions and to facilitate the development of a stability-indicating analytical method.

Materials:

- **2-Amino-isonicotinic acid hydrazide**
- Hydrochloric acid (HCl) solutions (e.g., 0.1 N, 1 N)
- Sodium hydroxide (NaOH) solutions (e.g., 0.1 N, 1 N)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%, 30%)
- Temperature-controlled ovens
- Photostability chamber (ICH Q1B compliant)
- Validated stability-indicating HPLC method

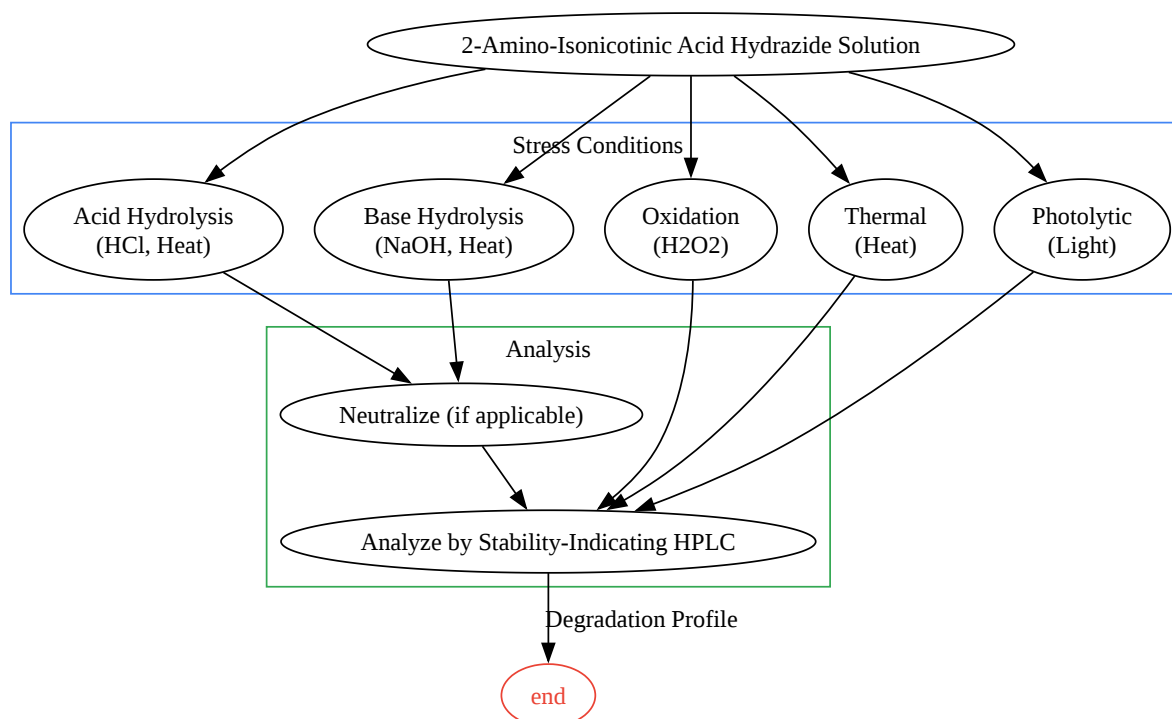
Procedure:

- Preparation of Stock Solution: Prepare a stock solution of **2-amino-isonicotinic acid hydrazide** in a suitable solvent (e.g., methanol or water).
- Acid Hydrolysis:
 - Treat the stock solution with an equal volume of HCl solution.
 - Heat the mixture at a specified temperature (e.g., 60°C or 80°C) for a defined period.
 - At various time points, withdraw samples, neutralize with an appropriate base, and dilute for HPLC analysis.

- Base Hydrolysis:
 - Treat the stock solution with an equal volume of NaOH solution.
 - Heat the mixture at a specified temperature (e.g., 60°C or 80°C) for a defined period.
 - At various time points, withdraw samples, neutralize with an appropriate acid, and dilute for HPLC analysis.
- Oxidative Degradation:
 - Treat the stock solution with H₂O₂ solution.
 - Keep the mixture at room temperature or a slightly elevated temperature for a defined period.
 - At various time points, withdraw samples and dilute for HPLC analysis.
- Thermal Degradation:
 - Expose the solid compound and a solution of the compound to elevated temperatures (e.g., 80°C) for a defined period.
 - For the solid sample, dissolve a known amount in a suitable solvent for analysis.
 - For the solution sample, dilute as necessary for HPLC analysis.
- Photolytic Degradation:
 - Expose the solid compound and a solution of the compound to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200 watt-hours/square meter, as per ICH Q1B guidelines.
 - A control sample should be protected from light.
 - Analyze the samples by HPLC.

- Analysis: Analyze all stressed samples using a validated stability-indicating HPLC method capable of separating the parent compound from all degradation products.

Visualization: Forced Degradation Workflowdot



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